

Uncoordinated 119 (UNC119): A Regulator of T-Cell Activation

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: CK-119

Cat. No.: B1669122

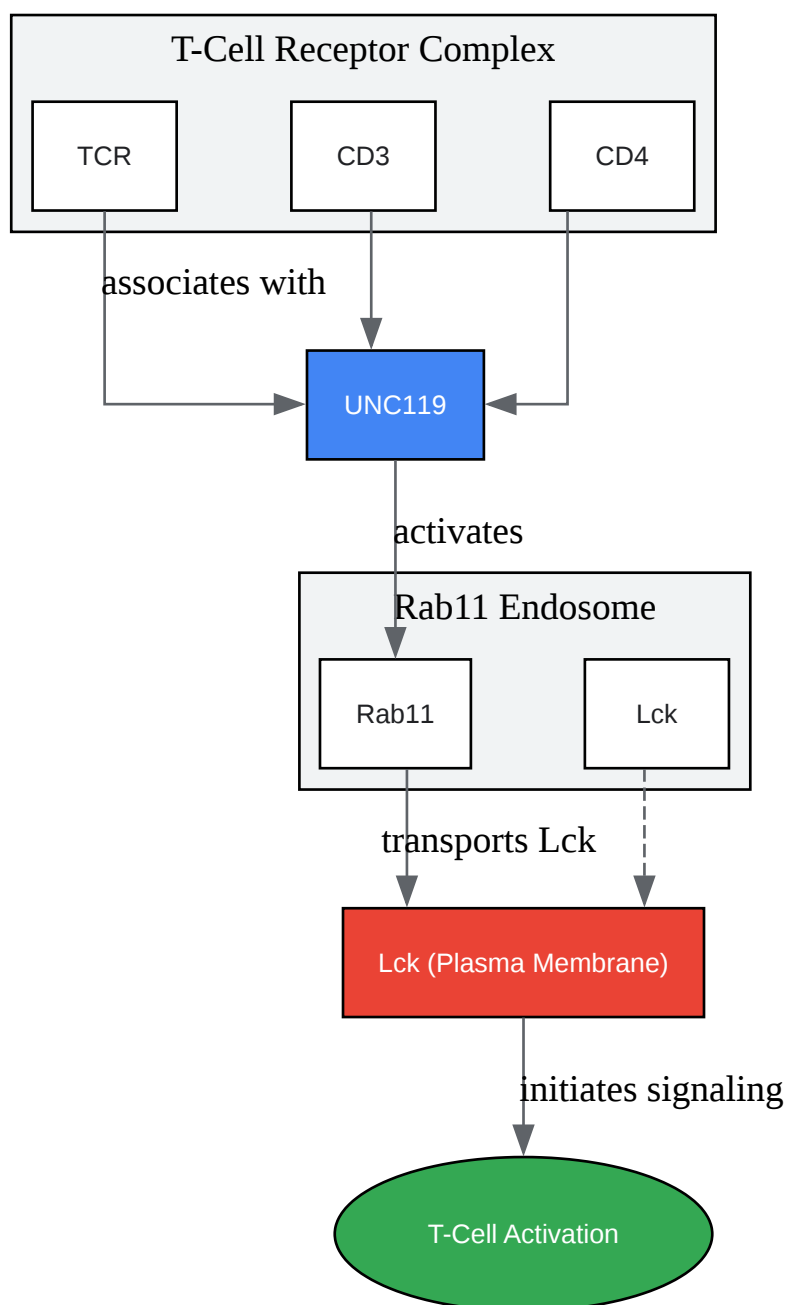
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One of the most prominent entities associated with this nomenclature is the protein Uncoordinated 119 (UNC119). It is a crucial adaptor protein involved in the trafficking of lymphocyte-specific protein tyrosine kinase (Lck), a key signaling molecule in T-cell activation.

Mechanism of Action:

UNC119 facilitates the transport of Lck to the plasma membrane via Rab11 endosomes, a critical step for the formation of the immunological synapse and subsequent T-cell activation.^[1] It has been identified as a novel activator of Src-type kinases, Lck and Fyn, and is essential for interleukin-2 (IL-2) production and T-cell proliferation.^{[2][3]} Overexpression of UNC119 leads to increased Lck/Fyn activity, while its deficiency dramatically reduces their activity.^[2]

Signaling Pathway Involving UNC119:



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Caption: UNC119-mediated Lck trafficking and T-cell activation.

Experimental Protocol for UNC119 Validation:

Objective: To validate the role of UNC119 in Lck trafficking and T-cell activation.

Cell Line: Jurkat T-cells.

Methods:

- Immunoprecipitation and Western Blotting:
 - Lyse Jurkat cells and perform immunoprecipitation using an anti-CD3 antibody.
 - Probe the immunoprecipitate with an anti-UNC119 antibody to confirm their association.[\[2\]](#)
- Gene Silencing (siRNA):
 - Transfect Jurkat cells with siRNA targeting UNC119.
 - Measure Lck and Fyn kinase activity in cell lysates.
 - Stimulate cells with anti-CD3 antibodies and measure IL-2 production by ELISA.[\[2\]](#)
- Immunofluorescence Microscopy:
 - Transfect cells with constructs expressing fluorescently tagged Lck and UNC119.
 - Observe the colocalization of Lck and UNC119 with endosomal markers (e.g., Rab11) using confocal microscopy.

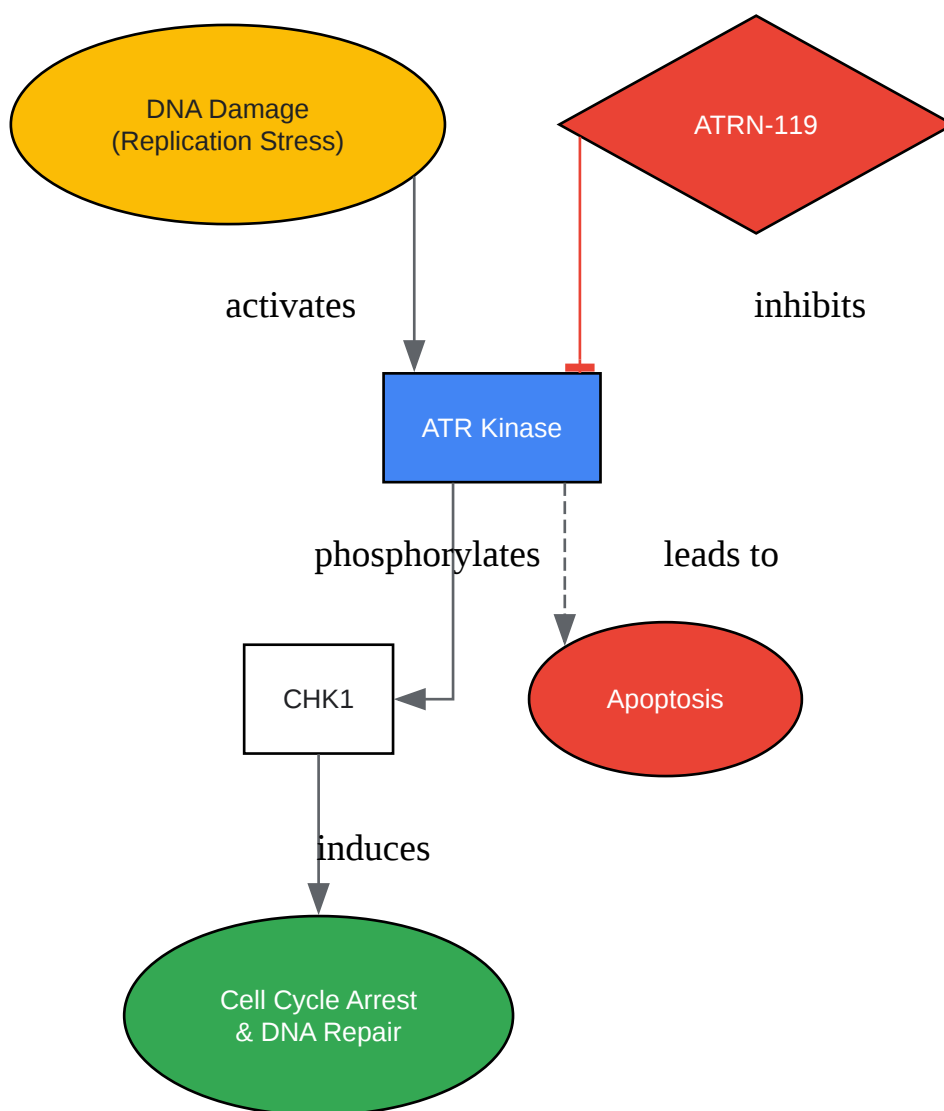
ATRN-119: An ATR Kinase Inhibitor

Another distinct entity is ATRN-119, an orally bioavailable inhibitor of the ataxia telangiectasia and Rad3-related (ATR) kinase.[\[4\]](#) ATR is a critical component of the DNA damage response (DDR) pathway.

Mechanism of Action:

ATRN-119 selectively binds to and inhibits the activity of ATR kinase. This prevents the phosphorylation of its downstream target, checkpoint kinase 1 (CHK1), leading to the disruption of DNA damage repair and induction of apoptosis in tumor cells.[\[4\]](#)

ATR Signaling Pathway and Inhibition by ATRN-119:



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Caption: Inhibition of the ATR signaling pathway by ATRN-119.

Other "CK" Compounds and Products

The "CK" prefix is also used for other molecules and products, highlighting the need for specificity when discussing "**CK-119**".

- CK-666 and CK-869: These are small molecule inhibitors of the Arp2/3 complex, which is involved in actin nucleation.[5] They function by stabilizing the inactive state of the complex.

- Reldesemtiv (CK-2127107): A skeletal troponin activator developed to increase muscle reactivity in conditions like spinal muscular atrophy.[6]
- BioChek CK119 IBV: This is a catalogue number for an ELISA kit used to detect antibodies against Infectious Bronchitis Virus in chickens, and is not a research compound for activity validation in the context of drug development.[7]
- Creatine Kinase (CK) Assay Kits: The abbreviation "CK" is widely used for Creatine Kinase, an enzyme whose activity is measured in various clinical and research settings.[8][9][10]

Comparison of "CK-119" Entities

| Feature | UNC119 | ATRN-119 | CK-666 | Reldesemtiv (CK-2127107) |
|--------------------|----------------------|--------------------------|--------------------------|--------------------------|
| Molecule Type | Protein | Small Molecule Inhibitor | Small Molecule Inhibitor | Small Molecule Activator |
| Primary Target | Lck/Fyn (indirectly) | ATR Kinase | Arp2/3 Complex | Skeletal Troponin |
| Biological Process | T-Cell Activation | DNA Damage Response | Actin Nucleation | Muscle Contraction |
| Therapeutic Area | Immunology | Oncology | (Research Tool) | Neuromuscular Disorders |

Conclusion

The designation "**CK-119**" is ambiguous and refers to several distinct biological molecules and products. For researchers and drug development professionals, it is imperative to specify the exact entity of interest to perform a meaningful independent validation and comparison. The information and experimental frameworks provided here for UNC119 and ATRN-119 can serve as a starting point for such investigations, assuming one of these is the "**CK-119**" of interest. Without further clarification, a direct, singular validation of "**CK-119** activity" is not feasible.

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- To cite this document: BenchChem. [Uncoordinated 119 (UNC119): A Regulator of T-Cell Activation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669122#independent-validation-of-ck-119-activity]

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